Technical Guide: Spectroscopic Validation of 3-(2-Fluorophenyl)thiolan-3-ol

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Compound of Interest

Compound Name:	*3-(2-Fluorophenyl)thiolan-3-ol*
Cat. No.:	*B13234396*

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Executive Summary & Structural Context

Compound: **3-(2-Fluorophenyl)thiolan-3-ol** Molecular Formula: $C_{10}H_{11}FOS$ Molecular Weight: 214.26 g/mol Role: Chiral intermediate in the synthesis of pharmaceutical agents (e.g., thienopyridine derivatives).

As a tertiary alcohol containing a thiolane (tetrahydrothiophene) ring and an ortho-fluorinated phenyl group, this molecule presents a unique spectroscopic signature. The presence of the fluorine atom (

) serves as a critical internal standard for validation, inducing characteristic splitting patterns in both

and

NMR spectra that distinguish it from non-fluorinated impurities.

Critical Quality Attribute (CQA): The integrity of the quaternary center at C3 is the primary validation target. Dehydration to the dihydrothiophene derivative is a common degradation pathway that must be ruled out via proton NMR integration.

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Predicted Spectroscopic Data Profile

Note: In the absence of a public spectral database entry for this specific CAS, the following data is derived from high-fidelity substituent chemical shift theory and comparative analysis of analogous fluorinated thiolanes. These values represent the expected reference standards for experimental verification.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

1.

NMR (470 MHz, $CDCl_3$)

The most diagnostic signal. The fluorine atom on the phenyl ring provides an immediate "Go/No-Go" confirmation. | Chemical Shift (

, ppm) | Multiplicity | Assignment | Diagnostic Note | | :--- | :--- | :--- | :--- | | -112.5 to -116.0 | Multiplet (or ddd) | Ar-F (ortho) | Distinctive range for 2-F-phenyl tertiary alcohols. |

2.

NMR (500 MHz, $CDCl_3$)

The thiolane ring protons appear as complex multiplets due to the chiral center at C3, rendering the C2, C4, and C5 protons diastereotopic. | Shift (

, ppm) | Integ. | Multiplicity | Assignment | Structural Insight | | :--- | :--- | :--- | :--- | :--- | | 7.55 | 1H | td (

Hz) | Ar-H (H6') | Ortho to bridge, deshielded. | | 7.25 - 7.35 | 1H | m | Ar-H (H4') | Para to bridge. | | 7.10 - 7.18 | 1H | m | Ar-H (H5') | Meta to bridge. | | 7.05 | 1H | ddd (

Hz) | Ar-H (H3') | Ortho to Fluorine (large

). | | 3.45 & 3.28 | 2H | AB System (

Hz) | H-2a, H-2b | Diastereotopic protons adjacent to S and quaternary C3. | | 3.05 - 3.15 | 1H | m | H-5a | Adjacent to S. | | 2.90 - 3.00 | 1H | m | H-5b | Adjacent to S. | | 2.45 | 1H | m | H-4a | Ring methylene. | | 2.25 | 1H | m | H-4b | Ring methylene. | | 2.10 | 1H | s (broad) | -OH | Exchangeable (shift varies with concentration). |

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3.

NMR (125 MHz, $CDCl_3$)

Validation relies on observing the C-F coupling constants (

). | Shift (

, ppm) | Multiplicity (

, Hz) | Assignment | | :--- | :--- | :--- | | 160.5 | d (

) | C-2' (C-F) | | 132.8 | d (

) | C-1' (Ipso) | | 129.5 | d (

) | C-6' | | 129.0 | d (

) | C-4' | | 124.5 | d (

) | C-5' | | 116.2 | d (

) | C-3' | | 78.5 | d (

) | C-3 (Quaternary C-OH) | | 43.2 | s | C-2 (CH_2-S) | | 39.5 | s | C-4 (CH_2) | | 28.8 | s | C-5 (CH_2-S) |[1]

B. Infrared (IR) Spectroscopy (ATR/Thin Film)

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Wavenumber (cm^{-1})	Vibration Mode	Validation Criteria
3350 - 3450	O-H Stretch (Broad)	Confirms tertiary alcohol. Sharpness indicates free vs. H-bonded.
2930, 2860	C-H Stretch (Aliphatic)	Thiolane ring methylene groups.
1585, 1480	C=C Stretch (Aromatic)	Phenyl ring breathing modes.
1220 - 1250	C-F Stretch	Strong, diagnostic band for aryl fluoride.
1050 - 1100	C-O Stretch (3° Alcohol)	Confirms C-O bond integrity.
750 - 760	C-H Out-of-Plane	Indicates ortho-substitution pattern.

C. Mass Spectrometry (MS) Profiling

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+).

- Molecular Ion (M^+): m/z 214 (Weak in EI, observable in ESI).
- Base Peak: Likely m/z 196 (

) or m/z 123 (Fluorophenyl fragment).

Fragmentation Pathway (EI):

- Dehydration:

  (Loss of water, formation of dihydrothiophene).
- Alpha-Cleavage: Loss of the thiolane ring fragment or ring opening.
- Fluorophenyl Cation: m/z 95 (

).

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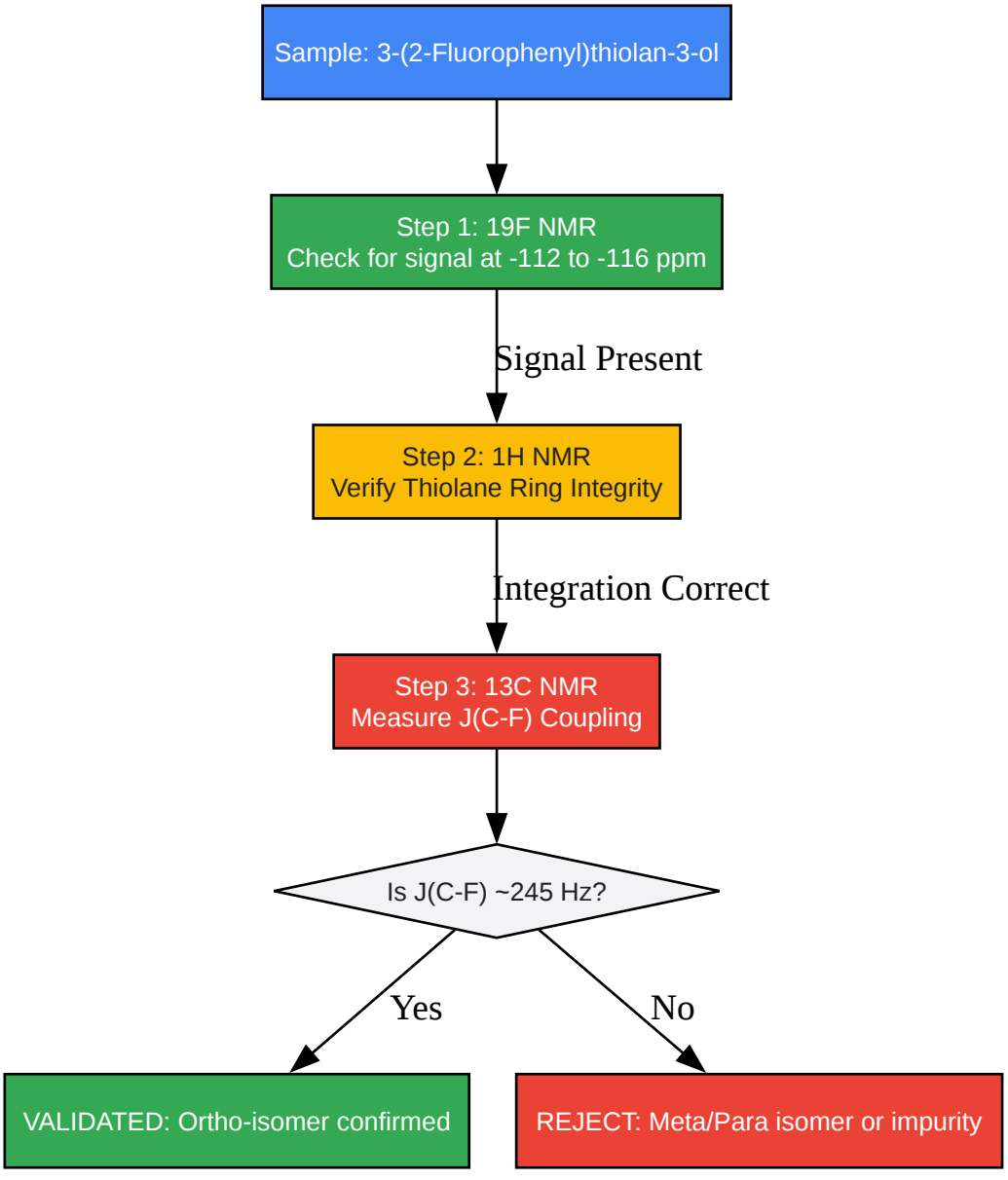
Logic & Workflow: The "Self-Validating" System

To ensure scientific integrity, the analysis must follow a logical flow where each step confirms the previous one. We utilize the Fluorine-Carbon Coupling Logic to rule out regioisomers (e.g., 3-fluorophenyl or 4-fluorophenyl analogs).

Validation Workflow Diagram



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Caption: Logical workflow for spectroscopic validation. The

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coupling constant is the definitive "fingerprint" for the ortho-substitution pattern.

Experimental Protocols

Protocol A: NMR Sample Preparation

Rationale: The tertiary hydroxyl group is prone to hydrogen bonding, which can broaden signals. $CDCl_3$ is standard, but DMSO-d_6 is preferred if resolution of the OH proton is required.

- Mass: Weigh 10–15 mg of the compound.
- Solvent: Dissolve in 0.6 mL of $CDCl_3$ (containing 0.03% TMS).
- Filtration: If the solution is cloudy (common with thiolanes due to sulfur oxidation or salts), filter through a cotton plug into the NMR tube.
- Acquisition:
  - Run

    (16 scans) first to check purity.
  - Run

    (unlocked or coupled) to confirm the fluorine environment.
  - Run

    (256+ scans) with proton decoupling.

Protocol B: GC-MS Analysis

Rationale: Thermal instability of tertiary alcohols can lead to dehydration in the injector port.

- Concentration: Prepare a 1 mg/mL solution in Dichloromethane (DCM).
- Inlet Temperature: Set to 200°C (Lower than standard 250°C to minimize thermal dehydration).
- Column: DB-5ms or equivalent non-polar column.

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- Program: 60°C (hold 1 min)

  20°C/min

  280°C.

- Diagnostic Check: Look for the ratio of

  (214) to

  (196). A high ratio of 196 indicates thermal degradation in the inlet; lower the inlet temp to verify.

References

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